

Application Notes and Protocols: Poly-D-lysine (PDL) Hydrobromide Solution Preparation and Use

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Compound of Interest

Compound Name: Poly-D-lysine hydrobromide (MW 84000)

Cat. No.: B15603769

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Introduction

Poly-D-lysine (PDL) is a synthetic, positively charged polymer of the D-isomer of lysine. It is widely used in cell culture to coat surfaces and enhance cell adhesion.[1][2][3][4] The polycationic nature of PDL promotes the attachment of negatively charged cells, such as neurons, to plastic and glass substrates through electrostatic interactions.[5][6] This enhanced adhesion is crucial for subsequent cell growth, differentiation, and analysis, particularly in serum-free or reduced-serum conditions.[7][8] As the D-form is resistant to enzymatic degradation by cellular proteases, it provides a stable and long-lasting coating for extended cell culture experiments.[6][9]

This document provides detailed protocols for the preparation of Poly-D-lysine hydrobromide solutions from powder and their application in coating cell cultureware.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and use of Poly-D-lysine hydrobromide solutions.

Table 1: Poly-D-lysine Hydrobromide Solution Preparation Parameters

Parameter	Value	Notes	Source(s)
Molecular Weight (MW)	30,000 - >300,000 Da	Lower MW is less viscous; higher MW provides more binding sites. 70,000-150,000 Da is a common compromise.	[3] [6] [7] [8]
Solvent	Sterile, tissue culture grade water or Phosphate Buffered Saline (PBS)	Borate buffer (pH 8.5) can also be used.	[7] [10] [11] [12]
Stock Solution Concentration	0.1 mg/mL to 1 mg/mL	A common stock concentration is 1 mg/mL.	[9] [10] [13]
Working Solution Concentration	0.05 mg/mL to 0.1 mg/mL	The optimal concentration depends on the cell type.	[1] [9] [11]
Storage of Powder	-20°C, desiccated	---	[14]
Storage of Stock Solution	2-8°C for up to 2 years (sterile) or -20°C for aliquots	Avoid multiple freeze-thaw cycles.	[6] [14] [15]
Storage of Coated Plates	4°C for up to two weeks (wrapped) or used immediately after drying	Can be stored damp with PBS for up to 5 days.	[11] [16]

Table 2: Recommended Coating Volumes for Various Cultureware

Culture Vessel	Surface Area (cm ²)	Recommended Coating Volume
96-well plate	0.32	50 - 100 µL
24-well plate	1.9	200 - 400 µL
12-well plate	3.8	400 - 800 µL
6-well plate	9.5	1 - 2 mL
35 mm dish	9.6	1 - 2 mL
60 mm dish	21	2 - 4 mL
100 mm dish	55	5 - 10 mL

Experimental Protocols

Protocol 1: Preparation of 1 mg/mL Poly-D-lysine Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution from Poly-D-lysine hydrobromide powder.

Materials:

- Poly-D-lysine hydrobromide powder (e.g., MW 70,000-150,000 Da)
- Sterile, tissue culture grade water or PBS
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- 0.22 µm sterile syringe filter
- Sterile syringe
- Laminar flow hood

- Vortex mixer

Procedure:

- Under sterile conditions in a laminar flow hood, weigh the desired amount of Poly-D-lysine hydrobromide powder. For a 1 mg/mL solution, weigh 10 mg of powder for 10 mL of solvent.
- Transfer the powder to a sterile conical tube.
- Add the corresponding volume of sterile, tissue culture grade water or PBS to the conical tube.
- Gently vortex the tube until the powder is completely dissolved. Avoid vigorous vortexing to prevent foaming.
- Sterile-filter the solution using a 0.22 μ m syringe filter into a new sterile conical tube.^[9]
- Aliquot the stock solution into smaller, sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage or at 2-8°C for short-term use (up to a few weeks).^[6]

Protocol 2: Coating Cell Cultureware with Poly-D-lysine

This protocol details the steps for coating plastic or glass culture surfaces with a Poly-D-lysine working solution.

Materials:

- Prepared Poly-D-lysine stock solution (1 mg/mL)
- Sterile, tissue culture grade water or PBS
- Cell culture plates, flasks, or coverslips
- Laminar flow hood

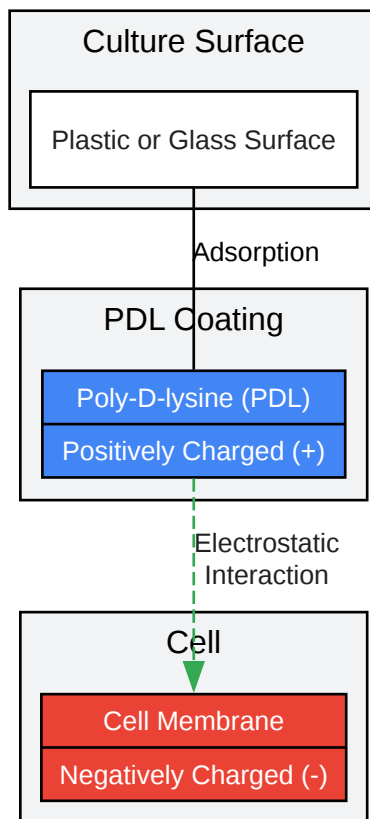
Procedure:

- **Prepare the Working Solution:** In a laminar flow hood, dilute the 1 mg/mL Poly-D-lysine stock solution to a final working concentration of 0.1 mg/mL using sterile, tissue culture grade water or PBS.^[7] For example, add 1 mL of the 1 mg/mL stock solution to 9 mL of sterile water or PBS.
- **Coat the Surface:** Add a sufficient volume of the 0.1 mg/mL working solution to completely cover the growth surface of the cultureware (refer to Table 2 for recommended volumes).
- **Incubate:** Incubate the cultureware at room temperature for 1-2 hours in the laminar flow hood.^{[9][11]} Some protocols suggest a shorter incubation of 5 minutes. The optimal time may vary depending on the cell type.
- **Aspirate and Rinse:** Carefully aspirate the Poly-D-lysine solution from the cultureware. It is critical to rinse the surface thoroughly to remove any residual PDL, which can be toxic to cells.^{[11][17]} Rinse the surface two to three times with sterile, tissue culture grade water or PBS.
- **Dry:** Allow the coated surface to dry completely in the laminar flow hood for at least 2 hours before introducing cells and medium.
- **Storage of Coated Ware:** The coated cultureware can be used immediately or stored at 4°C for up to two weeks. Ensure the plates are sealed with parafilm to maintain sterility.^[11]

Visualizations

Mechanism of Cell Adhesion to PDL-Coated Surfaces

Mechanism of PDL-Mediated Cell Adhesion

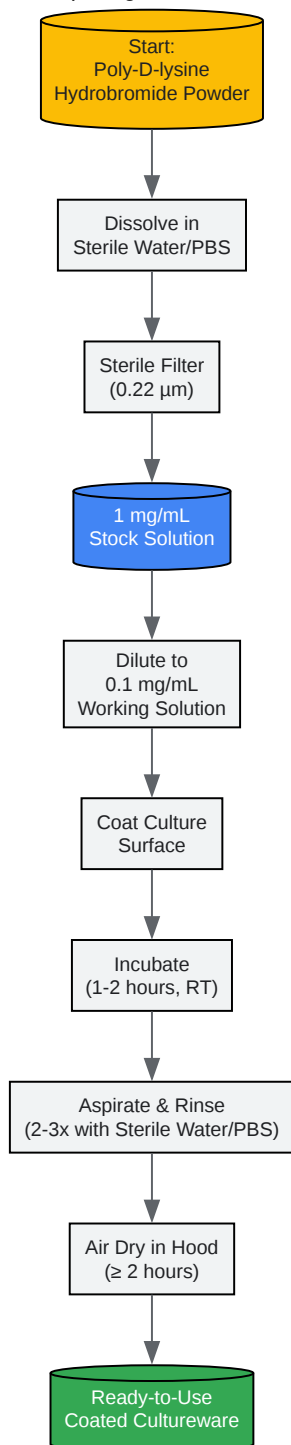


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Caption: Electrostatic interaction between positively charged PDL and the negatively charged cell membrane.

Experimental Workflow: From PDL Powder to Coated Cultureware

Workflow for Preparing PDL-Coated Cultureware

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Caption: Step-by-step workflow for PDL solution preparation and cultureware coating.

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References

- 1. blossombio.com [blossombio.com]
- 2. cellsystems.eu [cellsystems.eu]
- 3. Advanced BioMatrix - Poly-D-Lysine, Solution, 0.1 mg/ml #5049 [advancedbiomatrix.com]
- 4. Poly-D-Lysine: Cell Culture Products [bio-techne.com]
- 5. mpbio.com [mpbio.com]
- 6. mpbio.com [mpbio.com]
- 7. advancedbiomatrix.com [advancedbiomatrix.com]
- 8. cellsystems.eu [cellsystems.eu]
- 9. poly-lysine coating of Glass bottom dishes and glass bottom plates [cellvis.com]
- 10. laboratorynotes.com [laboratorynotes.com]
- 11. documents.thermofisher.com [documents.thermofisher.com]
- 12. cellsystems.eu [cellsystems.eu]
- 13. neuvitro.com [neuvitro.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. merckmillipore.com [merckmillipore.com]
- 17. Extracellular Matrices (ECM) Support—Troubleshooting | Thermo Fisher Scientific - US [thermofisher.com]
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